

# Angeloylgomisin O molecular formula and weight.

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# **Angeloylgomisin O: A Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Angeloylgomisin O** is a dibenzocyclooctadiene lignan isolated from the fruits of Schisandra chinensis BAILL.[1]. This class of compounds has garnered significant interest in the scientific community due to a range of biological activities, including anti-inflammatory and anti-proliferative effects. This technical guide provides a comprehensive overview of the molecular characteristics, isolation and purification protocols, structural elucidation, and known biological activities of **Angeloylgomisin O**, with a focus on its potential modulation of key signaling pathways.

## **Molecular Profile**

The fundamental molecular properties of **Angeloylgomisin O** are summarized in the table below.



Property	Value	Source
Molecular Formula	C28H34O8	INVALID-LINK[2]
Molecular Weight	498.6 g/mol	INVALID-LINK[2]
CAS Number	83864-69-1	INVALID-LINK[2]

# **Experimental Protocols**Isolation and Purification

**Angeloylgomisin O** is naturally present in the fruits of Schisandra chinensis. The general procedure for its isolation involves solvent extraction followed by chromatographic separation. While a specific, detailed protocol for **Angeloylgomisin O** is not extensively published, the following methodology is based on established procedures for lignan isolation from Schisandra chinensis[3][4].

#### Extraction:

- Dried and powdered fruits of Schisandra chinensis are extracted with a suitable solvent, such as methanol or ethanol, at room temperature.
- The resulting crude extract is then concentrated under reduced pressure.

#### Fractionation:

The concentrated extract is suspended in water and partitioned successively with solvents
of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate
compounds based on their polarity.

#### Chromatographic Separation:

- The fraction containing Angeloylgomisin O (typically the less polar fractions) is subjected to column chromatography on silica gel.
- A gradient elution system, for example, a mixture of n-hexane and ethyl acetate with increasing polarity, is used to separate the different lignans.



- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing Angeloylgomisin O are pooled and further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

#### Structural Elucidation

The structure of **Angeloylgomisin O** has been determined using a combination of spectroscopic techniques[1].

- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ¹H NMR: Provides information on the number and chemical environment of protons in the molecule.
  - 13C NMR: Reveals the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC): These experiments are used to establish the
    connectivity between protons and carbons, allowing for the complete assignment of the
    chemical structure. While specific spectral data for **Angeloylgomisin O** is not readily
    available in public databases, data for similar lignans like Angeloylgomisin H can be found
    on platforms such as PubChem[5].

# **Biological Activity and Signaling Pathways**

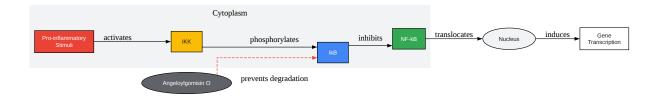
Extracts of Schisandra chinensis and its constituent lignans have been reported to possess various biological activities, including anti-inflammatory and anti-proliferative effects. While specific studies on the signaling pathways of **Angeloylgomisin O** are limited, the known activities of related lignans suggest potential mechanisms of action.

## **Anti-inflammatory Activity**

Lignans from Schisandra have been shown to exert anti-inflammatory effects by modulating key signaling pathways, such as the NF-kB and MAPK pathways[6]. These pathways are central to the inflammatory response.



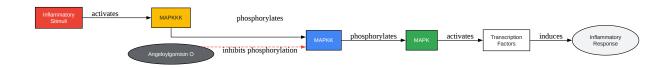
• NF-κB Signaling Pathway: In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Pro-inflammatory stimuli lead to the phosphorylation and subsequent degradation of IκB, allowing NF-κB to translocate to the nucleus and induce the expression of pro-inflammatory genes. It is hypothesized that **Angeloylgomisin O** may inhibit this pathway by preventing the degradation of IκB.



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**Caption:** Proposed inhibition of the NF-κB signaling pathway by **Angeloylgomisin O**.

MAPK Signaling Pathway: The mitogen-activated protein kinase (MAPK) pathway is another
crucial regulator of inflammation. It involves a cascade of protein kinases that, upon
activation by inflammatory stimuli, lead to the expression of inflammatory mediators. Lignans
may interfere with the phosphorylation cascade at various levels, thereby reducing the
inflammatory response.



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**Caption:** Potential inhibition of the MAPK signaling pathway by **Angeloylgomisin O**.

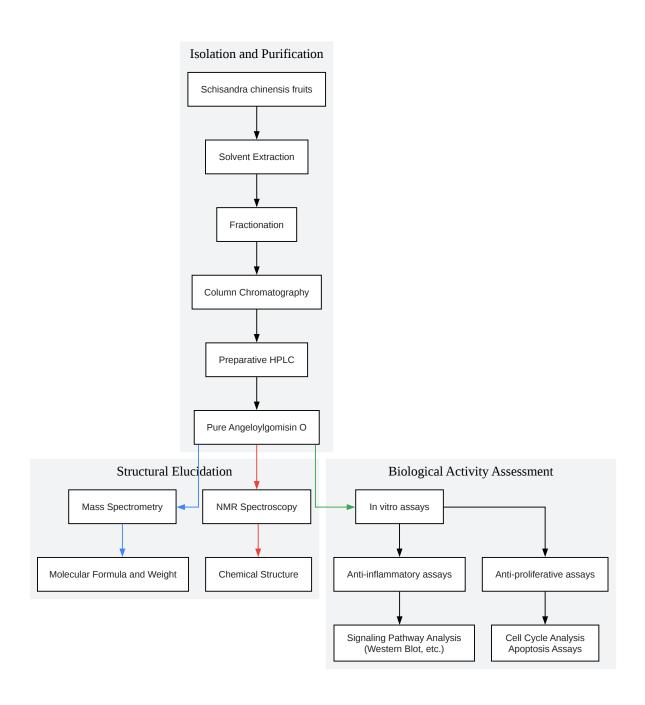


## **Anti-proliferative and Apoptotic Activity**

Several lignans from Schisandra have demonstrated the ability to inhibit the growth of cancer cells and induce apoptosis (programmed cell death)[3][7]. The proposed mechanisms often involve cell cycle arrest and the activation of caspase cascades.

- Cell Cycle Arrest: Cancer is characterized by uncontrolled cell division. Some natural compounds can halt the cell cycle at specific checkpoints (e.g., G1/S or G2/M), preventing cancer cells from proliferating[8].
- Induction of Apoptosis: Apoptosis is a natural process of cell death that is often dysregulated in cancer. Compounds like **Angeloylgomisin O** may trigger apoptosis through the intrinsic (mitochondrial) or extrinsic (death receptor) pathways, leading to the activation of caspases, which are proteases that execute cell death[9].





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Caption: General experimental workflow for Angeloylgomisin O research.



### Conclusion

**Angeloylgomisin O** represents a promising natural product with potential therapeutic applications, particularly in the areas of inflammation and oncology. Further research is warranted to fully elucidate its mechanisms of action and to evaluate its efficacy and safety in preclinical and clinical studies. This guide provides a foundational resource for researchers embarking on the study of this intriguing lignan.

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